

(2-Chloro-4-nitrophenyl)methanamine CAS number and identifiers

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Compound of Interest

Compound Name: (2-Chloro-4-nitrophenyl)methanamine

Cat. No.: B11752051

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An In-Depth Technical Guide to **(2-Chloro-4-nitrophenyl)methanamine**

Abstract

(2-Chloro-4-nitrophenyl)methanamine, also known as 2-chloro-4-nitrobenzylamine, is a substituted aromatic amine that serves as a versatile chemical intermediate in organic synthesis. Its unique structure, featuring a reactive primary amine, an electron-withdrawing nitro group, and a chlorine substituent on the benzene ring, makes it a valuable building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its chemical identifiers, physicochemical properties, synthesis strategies, and applications, with a particular focus on its relevance to researchers in drug discovery and medicinal chemistry. Safety protocols and handling guidelines are also detailed to ensure its proper use in a laboratory setting.

Core Chemical Identifiers and Properties

Precise identification is critical for regulatory compliance, procurement, and experimental reproducibility. The primary identifiers and key physicochemical properties for **(2-Chloro-4-nitrophenyl)methanamine** are summarized below.

Identifier	Value	Source
CAS Number	500564-08-9	[1]
IUPAC Name	(2-Chloro-4-nitrophenyl)methanamine	N/A
Synonym	2-Chloro-4-nitrobenzylamine	N/A
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂	[2]
Molecular Weight	186.59 g/mol	N/A
InChI Key	YUXZHHWWQGOPBX-UHFFFAOYSA-N	[2]
SMILES	<chem>C1=CC(=C(C=C1[O-])Cl)CN</chem>	[2]
Hydrochloride CAS	1135056-86-8	[3]

The physical properties of this compound are not extensively documented in public literature, but based on structurally similar compounds like 2-chloro-4-nitroaniline, it is expected to be a solid at room temperature with limited solubility in water but better solubility in organic solvents like ethanol and ether.[4]

Chemical Structure Diagram

Caption: 2D structure of **(2-Chloro-4-nitrophenyl)methanamine**.

Synthesis and Chemical Reactivity

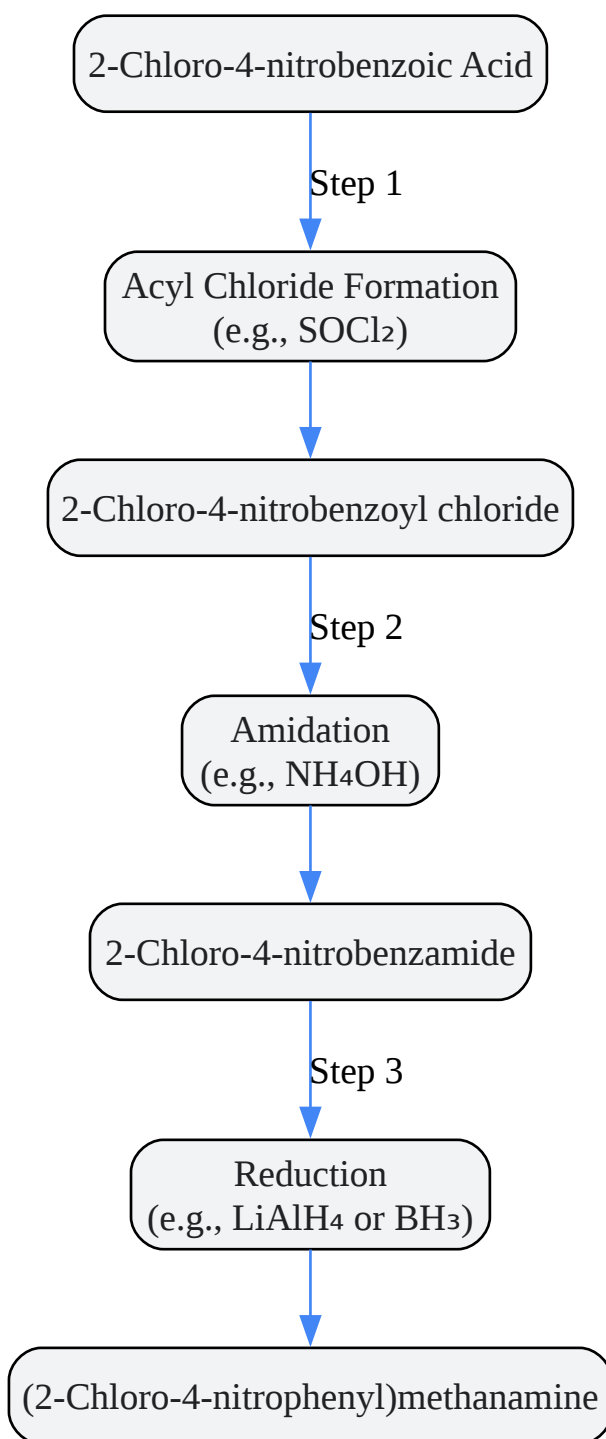
While a specific, detailed synthesis for **(2-Chloro-4-nitrophenyl)methanamine** is not widely published, its structure suggests a logical synthetic pathway originating from more common precursors like 2-chloro-4-nitrobenzoic acid. The conversion of a carboxylic acid to a primary amine is a standard transformation in organic chemistry, often involving the reduction of an intermediate amide or nitrile.

The presence of the chloro and nitro groups makes this compound an interesting substrate for further chemical modification. The primary amine (-CH₂NH₂) is nucleophilic and can readily participate in reactions such as acylation, alkylation, and reductive amination. The aromatic

nitro group (-NO₂) can be reduced to an aniline, providing another reactive site for derivatization.

Conceptual Synthesis Pathway

A plausible and efficient route involves the reduction of the corresponding benzonitrile or benzamide. The workflow below illustrates a conceptual pathway starting from 2-chloro-4-nitrobenzoic acid, a readily available starting material.^{[5][6]}



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Caption: Conceptual synthesis workflow from a carboxylic acid precursor.

Causality Behind Experimental Choices:

- Step 1 (Acyl Chloride Formation): Converting the carboxylic acid to a more reactive acyl chloride using thionyl chloride (SOCl_2) or oxalyl chloride is a standard first step to facilitate the subsequent amidation.[5]
- Step 2 (Amidation): The highly reactive acyl chloride readily reacts with ammonia to form the stable primary amide, 2-chloro-4-nitrobenzamide.[7]
- Step 3 (Reduction): The final and critical step is the reduction of the amide. Powerful reducing agents like lithium aluminum hydride (LiAlH_4) or borane (BH_3) are required to reduce the carbonyl group of the amide completely to a methylene ($-\text{CH}_2-$) group without affecting the aromatic nitro group. Careful control of reaction conditions is necessary to prevent side reactions.

Applications in Research and Drug Development

Substituted chloro-nitro-aromatic compounds are foundational scaffolds in medicinal chemistry. [8] The title compound is valuable as a bifunctional intermediate, meaning it possesses multiple reactive sites that can be selectively modified.

- Fragment-Based Drug Discovery (FBDD): As a small molecule with defined chemical handles, it can be used as a fragment for screening against biological targets. The primary amine allows for covalent linkage to proteins or for building out complexity.
- Library Synthesis: The primary application is in the synthesis of diverse compound libraries. [9] The amine group serves as a key point for diversification, allowing chemists to attach a wide array of side chains, heterocycles, and other functional groups through robust chemical reactions.
- Intermediate for Active Pharmaceutical Ingredients (APIs): Chloro-nitro aromatic compounds are precursors to a wide range of pharmaceuticals.[8] For instance, the related compound 2-chloro-4-nitrobenzoic acid is an intermediate in the synthesis of the anti-viral and anti-cancer agent Rivanol.[6][10] By analogy, **(2-Chloro-4-nitrophenyl)methanamine** is a prime candidate for synthesizing novel therapeutic agents.

The chloro- and nitro-substituents are not merely passive elements; they are crucial for modulating the electronic properties and metabolic stability of resulting drug candidates.[8]

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **(2-Chloro-4-nitrophenyl)methanamine** is not readily available, data from closely related analogues like 2-chloro-4-nitroaniline and 2-chloro-4-nitrobenzoic acid provide a strong basis for establishing safe handling protocols.[\[11\]](#)[\[12\]](#)

Hazard Identification & Precautionary Measures

Hazard Category	Description & Precautionary Statements
Acute Toxicity	May be harmful if swallowed. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. [11]
Skin Irritation	Causes skin irritation. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. [12]
Eye Irritation	Causes serious eye irritation/damage. P280: Wear eye protection/face protection. P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [12]
Respiratory Irritation	May cause respiratory irritation. P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. [12]
Aquatic Toxicity	May be toxic to aquatic life with long-lasting effects. P273: Avoid release to the environment. [4]

Handling and Storage Protocol

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#)
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, safety goggles with side-shields, and chemical-resistant gloves (e.g., nitrile).[\[12\]](#)

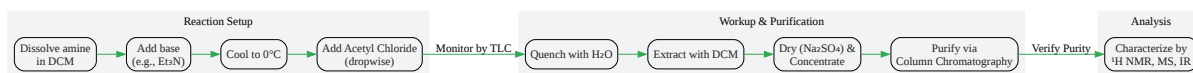
- Handling: Avoid formation of dust and aerosols. Use non-sparking tools.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents and incompatible materials.[11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Representative Experimental Protocol: N-Acylation

To illustrate the utility of **(2-Chloro-4-nitrophenyl)methanamine** as a synthetic intermediate, the following section provides a detailed, self-validating protocol for a standard N-acylation reaction.

Objective: To synthesize N-(2-chloro-4-nitrobenzyl)acetamide as a representative derivative.

Workflow Diagram



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